

5-(Benzyloxy)-2-chloropyridine molecular weight and formula

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Compound of Interest

Compound Name: 5-(Benzyloxy)-2-chloropyridine

Cat. No.: B1277483

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Technical Guide: 5-(Benzyloxy)-2-chloropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, synthesis, and applications of **5-(Benzyloxy)-2-chloropyridine**, a key intermediate in the development of novel pharmaceuticals and agrochemicals.

Core Compound Data

5-(Benzyloxy)-2-chloropyridine is a substituted pyridine derivative valued for its utility as a building block in organic synthesis. The benzyloxy and chloro substituents provide distinct reactive sites for further molecular elaboration.

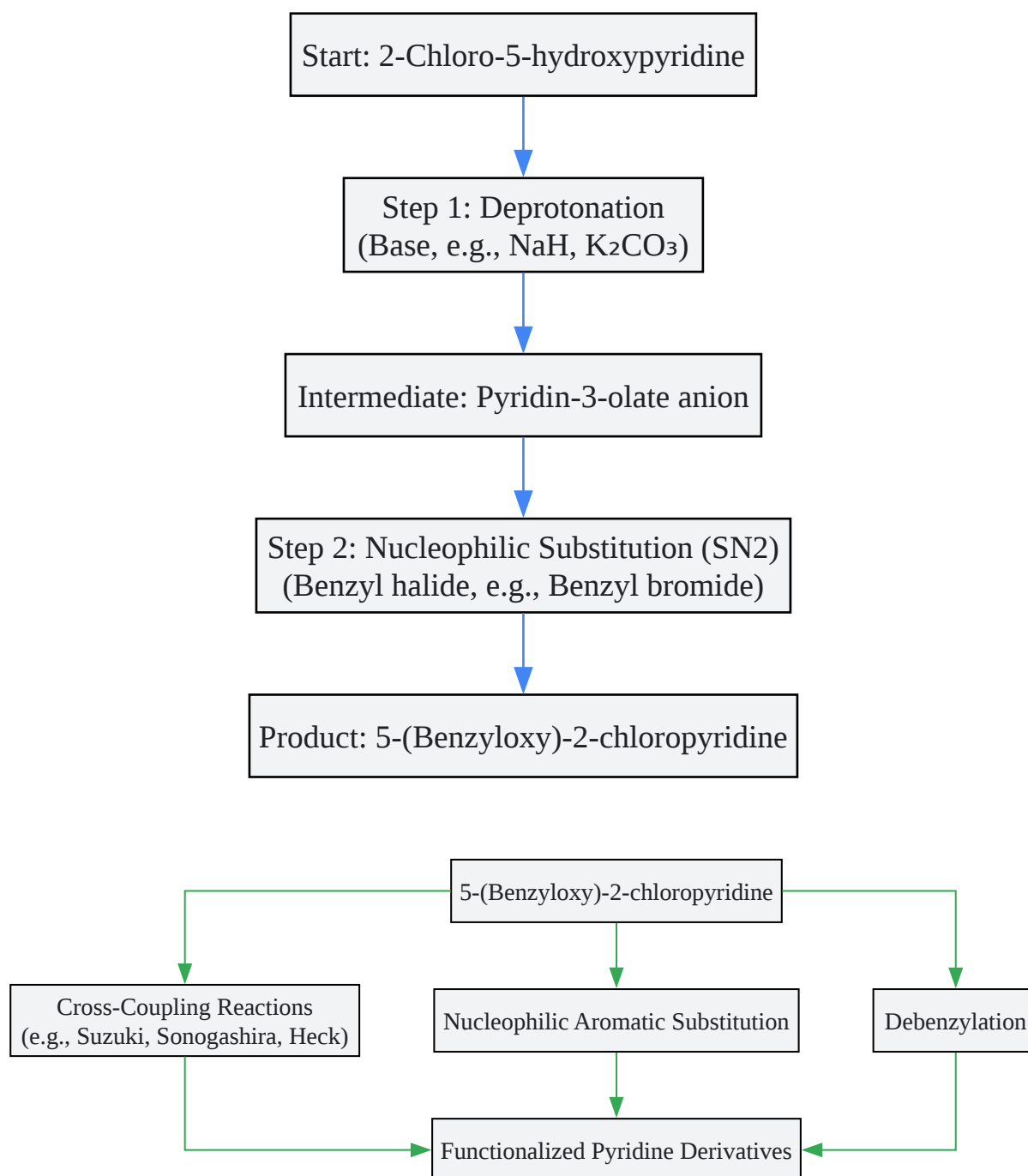
| Parameter | Value | References |
|-------------------|--------------------------------------|------------|
| Molecular Formula | C ₁₂ H ₁₀ ClNO | [1] |
| Molecular Weight | 219.67 g/mol | [2][3] |
| CAS Number | 84611-43-8 | [1][2] |
| Appearance | Not specified in search results | |
| Purity | Typically ≥95% | [2] |
| Storage | Sealed in a dry environment at 2-8°C | [4] |

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the direct synthesis of **5-(Benzyloxy)-2-chloropyridine** is not readily available in the provided search results, a plausible synthetic route can be conceptualized based on established organic chemistry principles. A common approach would involve the benzylation of the hydroxyl group of 2-chloro-5-hydroxypyridine.

Conceptual Synthesis Workflow

The logical workflow for the synthesis of **5-(Benzyloxy)-2-chloropyridine** would likely proceed as follows:



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References

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